

A Comprehensive Technical Safety Guide to 2-Chloro-5-nitroaniline

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Compound of Interest

Compound Name: 2-Chloro-5-nitroaniline

Cat. No.: B146338

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An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed safety overview of **2-Chloro-5-nitroaniline** (CAS No. 6283-25-6), a chemical intermediate primarily used in the synthesis of dyes.^{[1][2]} Due to its high toxicity, a thorough understanding of its properties and associated hazards is critical for safe handling in a laboratory or industrial setting. This document compiles essential data from various safety data sheets to support researchers, scientists, and drug development professionals in implementing robust safety protocols.

Chemical and Physical Properties

2-Chloro-5-nitroaniline is an organic compound characterized as a yellow to green solid at room temperature.^{[1][2][3]} Its key physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	6283-25-6	[2][4][5]
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	[1][3][6]
Molecular Weight	172.57 g/mol	[1][6]
Appearance	Light yellow to amber to dark green powder or crystal	[1][3]
Melting Point	118.0 to 121.0 °C	[3]
Autoignition Temperature	200 °C / 392 °F	[4]
Log Kow (Octanol-Water Partition Coefficient)	2.23	[7]

Hazard Identification and GHS Classification

2-Chloro-5-nitroaniline is classified as a highly hazardous substance. It is fatal if swallowed, inhaled, or in contact with skin.[7][8] Prolonged or repeated exposure may cause damage to organs, specifically the blood and hematopoietic system.[4][7] It is also toxic to aquatic life with long-lasting effects.[7][8]

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 2	H300	Fatal if swallowed
Acute Toxicity, Dermal	Category 1	H310	Fatal in contact with skin
Acute Toxicity, Inhalation	Category 2	H330	Fatal if inhaled
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373	May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Long-Term	Category 2	H411	Toxic to aquatic life with long lasting effects

Signal Word: Danger^[4]^[5]^[7]

Hazard Pictograms:

- Skull and Crossbones
- Health Hazard
- Environment

Toxicological Profile

The primary toxicological concern with **2-Chloro-5-nitroaniline** is its high acute toxicity via all major routes of exposure.^[7] It is a known hepatotoxin and can induce methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to cyanosis (bluish discoloration of the skin).^[2]^[9]

Toxicity Type	Effect	Target Organs	Reference
Acute Toxicity	Fatal upon exposure (Oral, Dermal, Inhalation)	-	[7][8]
Chronic Toxicity	Damage to organs with prolonged/repeated exposure	Blood, Hematopoietic System	[4]
Specific Hazard	Methemoglobinemia	Blood	[2][9]

No detailed experimental protocols for toxicological studies were available in the searched resources.

Safe Handling and Storage Protocols

Due to the severe hazards associated with **2-Chloro-5-nitroaniline**, stringent adherence to safety protocols is mandatory.

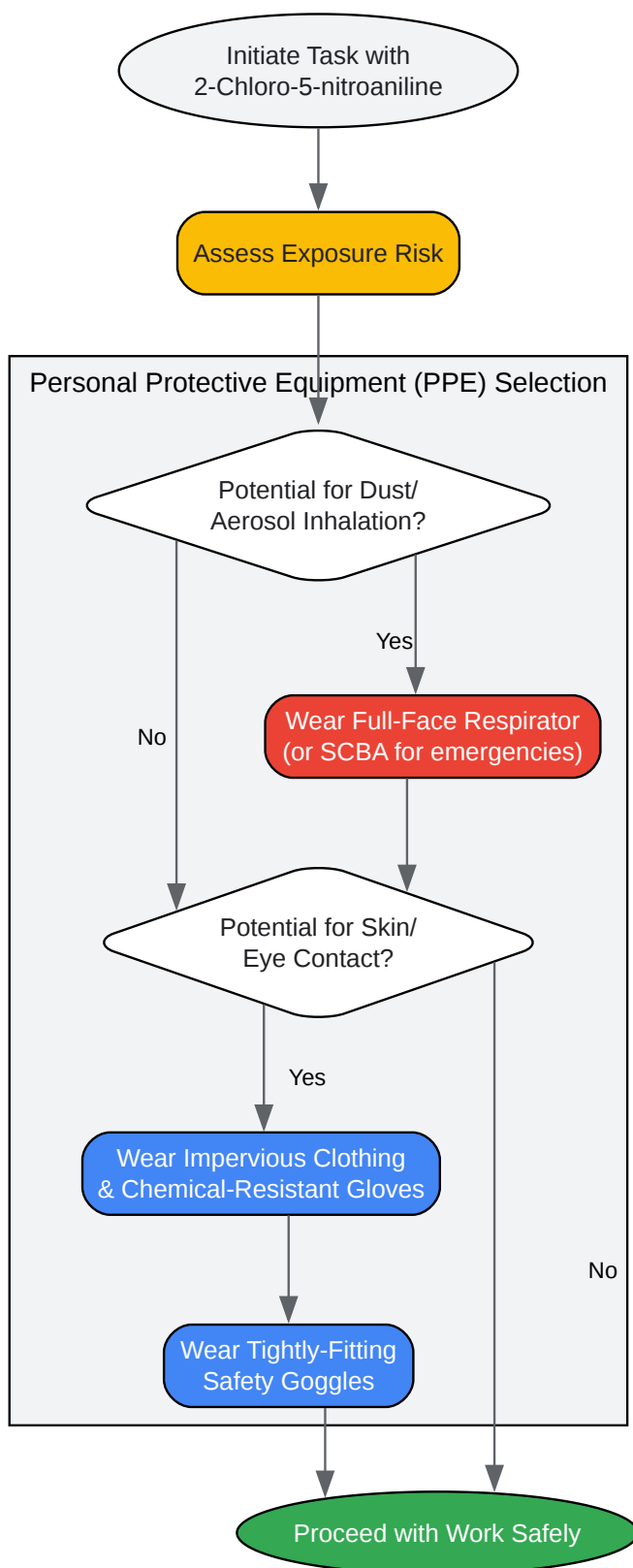
Engineering Controls: Handling should occur in a well-ventilated place, preferably within a closed system or a chemical fume hood to minimize exposure.[4][9] Facilities must be equipped with an eyewash station and a safety shower.[9]

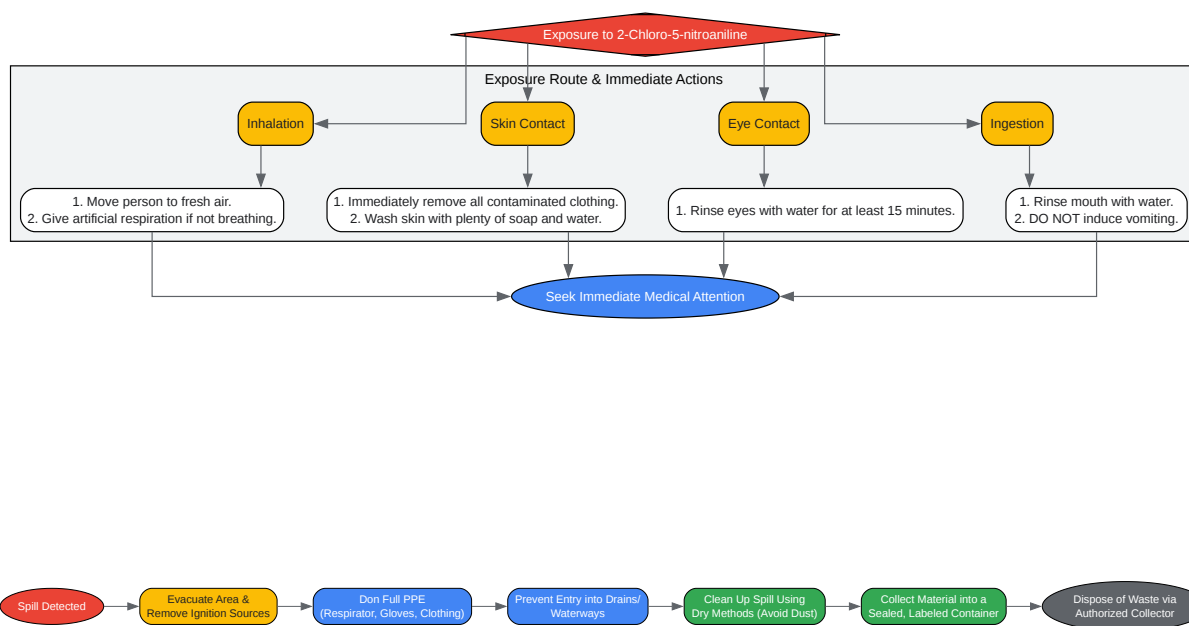
Safe Handling Practices:

- Avoid all personal contact, including the inhalation of dust.[8]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[7][8]
- Wash hands and any exposed skin thoroughly after handling.[4][8]
- Prevent the formation and accumulation of dust, as it can form an explosive mixture with air.
[4][10]
- Use non-sparking tools to prevent ignition.[11]

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[\[8\]](#)[\[9\]](#)
- Keep containers tightly sealed and store locked up.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Store away from incompatible materials.[\[4\]](#)[\[9\]](#)
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, acid anhydrides, and acid chlorides.[\[4\]](#)





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